

Safeguarding Synthesis: A Guide to Handling 5'-O-DMT-N2-DMF-dG

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Compound of Interest

Compound Name: 5'-O-DMT-N2-DMF-dG

Cat. No.: B10831343

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Researchers and drug development professionals working with the phosphoramidite **5'-O-DMT-N2-DMF-dG** must adhere to stringent safety protocols to ensure personal safety and maintain the integrity of their experiments. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans for this chemical.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **5'-O-DMT-N2-DMF-dG** to prevent exposure. The recommended PPE is outlined in the table below.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles/Glasses	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1]
Face Shield	Recommended when there is a splash hazard. [1]	
Skin Protection	Gloves	Handle with chemical-impermeable gloves (e.g., nitrile). Inspect gloves prior to use and dispose of contaminated gloves properly. [1]
Laboratory Coat	A laboratory coat must be worn. [1]	
Respiratory Protection	NIOSH-approved Respirator	Use if ventilation is inadequate or dust is generated. [1]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **5'-O-DMT-N2-DMF-dG** is crucial for safety and experimental success.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the compound in a tightly sealed container in a dry and well-ventilated area.[\[1\]](#)[\[2\]](#)
- The recommended storage temperature is between -20°C and -80°C to ensure stability.[\[3\]](#)[\[4\]](#)
Protect from moisture, light, and heat.[\[3\]](#)

2. Handling and Use:

- All handling of **5'-O-DMT-N2-DMF-dG** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2]
- Avoid the formation of dust and aerosols.[2]
- Do not eat, drink, or smoke in the handling area.[1][2]
- Wash hands thoroughly after handling the compound.[1][2]
- Given that phosphoramidites are sensitive to moisture, ensure all reagents and solvents are anhydrous.[2]

3. Spill Management:

- In case of a spill, avoid dust formation.[2]
- Ensure adequate ventilation and remove all sources of ignition.[2]
- Use personal protective equipment, including chemical-impermeable gloves, during cleanup. [2]
- Collect the spilled material in a closed container for disposal.

4. Disposal Plan:

- Dispose of unused **5'-O-DMT-N2-DMF-dG** and any contaminated materials as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not allow the product to enter drains.

Emergency First Aid Procedures

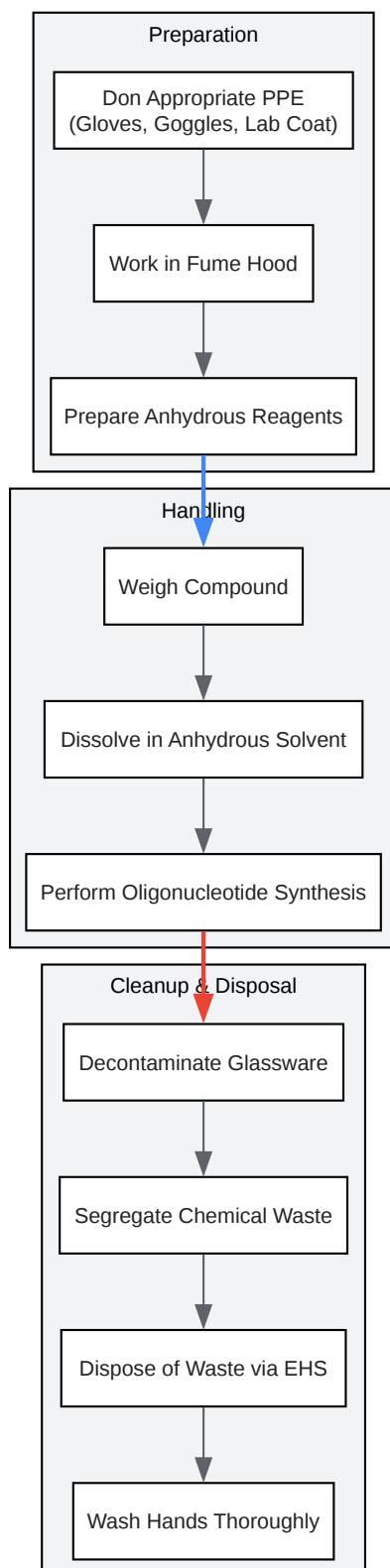
In the event of exposure, follow these first aid measures immediately:

- Inhalation: Move the person to fresh air. If symptoms occur, get medical attention.
- Skin Contact: Wash the affected area with soap and water.[5]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[5] Seek medical attention.[5][6]
- Ingestion: Rinse the mouth with water.[5] Do not induce vomiting. Consult a physician.[5][6]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling and disposal of **5'-O-DMT-N2-DMF-dG**.



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Caption: Workflow for handling **5'-O-DMT-N2-DMF-dG**.

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